

Personal protective equipment for handling 4-Ethyl-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 4-Ethyl-3-nitrobenzoic acid

Cat. No.: B017748

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Essential Safety and Handling Guide for 4-Ethyl-3-nitrobenzoic Acid

This guide provides immediate, essential safety and logistical information for handling **4-Ethyl-3-nitrobenzoic acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, operation, and disposal.

Chemical Identifier:

- Name: **4-Ethyl-3-nitrobenzoic acid**
- CAS Number: 103440-95-5
- Molecular Formula: $C_9H_9NO_4$
- Molecular Weight: 195.17 g/mol

Hazard Summary:

4-Ethyl-3-nitrobenzoic acid is classified as a hazardous substance. It is harmful if swallowed, harmful in contact with skin, causes skin irritation, and causes serious eye irritation.[1] It may also be harmful if inhaled.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **4-Ethyl-3-nitrobenzoic acid**. The following table outlines the recommended PPE.

Body Part	Protection	Specifications and Best Practices
Eyes/Face	Safety Goggles, Face Shield	Wear chemical safety goggles that meet OSHA 29 CFR 1910.133 or European Standard EN166 standards.[2] [3] A face shield should be worn in addition to safety goggles when there is a significant risk of splashing.[4]
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended.[4] Given the absence of specific breakthrough time data, it is crucial to select gloves with a sufficient thickness for splash protection and to change them immediately upon contamination.[4] Always inspect gloves for integrity before use.[2]
Body	Laboratory Coat, Apron	A full-length, buttoned laboratory coat should be worn.[4] For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.[4]
Respiratory	NIOSH/MSHA-approved respirator	In situations with a risk of dust or aerosol generation, a NIOSH/MSHA-approved N95 dust mask or a respirator should be used, or the work should be conducted under a

certified chemical fume hood.

[2][3]

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for minimizing the risks associated with handling **4-Ethyl-3-nitrobenzoic acid**.

1. Preparation and Engineering Controls:

- Ventilation: Always handle this chemical in a well-ventilated area. For any procedure that may generate dust, use a certified chemical fume hood.[2][4]
- Eyewash & Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[2]
- PPE Inspection: Before starting any work, thoroughly inspect all PPE for any signs of damage or degradation. Do not use compromised equipment.[2]

2. Handling:

- Avoid Dust Formation: Minimize dust generation and accumulation.[3][5]
- Personal Contact: Avoid contact with eyes, skin, and clothing.[3][5] Do not breathe dust.[6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling is complete and before leaving the work area.[2][7] Do not eat, drink, or smoke in the work area.[2]

3. Storage:

- Container: Store in a tightly closed, properly labeled container.[3][5]
- Conditions: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[3][5]

Spill Management Plan

In the event of a spill, immediate and correct action is crucial.

- Small Spills:
 - Evacuate non-essential personnel and ensure adequate ventilation.[\[8\]](#)
 - Wear appropriate PPE.[\[8\]](#)
 - Dampen the spilled solid material with a suitable solvent like alcohol to prevent dust formation.[\[8\]](#)[\[9\]](#)
 - Carefully sweep up or absorb the dampened material and place it into a suitable, sealed container for hazardous waste disposal.[\[3\]](#)[\[4\]](#)
 - Wash the spill area with alcohol followed by a strong soap and water solution.[\[4\]](#)[\[9\]](#)
- Large Spills:
 - Isolate the spill area for at least 25 meters (75 feet) in all directions.[\[9\]](#)
 - Alert your institution's Environmental Health and Safety (EHS) department or a designated safety officer.[\[4\]](#)

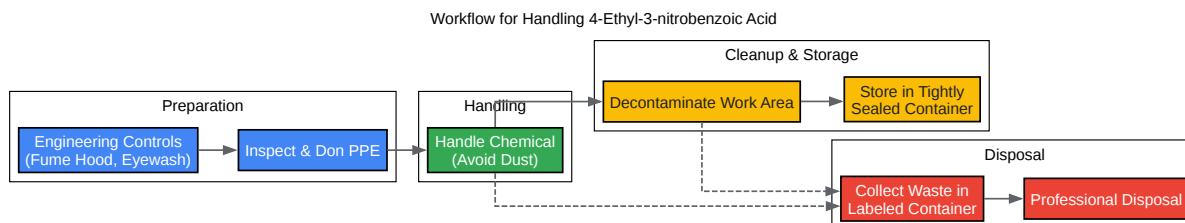
Disposal Plan

The disposal of **4-Ethyl-3-nitrobenzoic acid** and contaminated materials must be conducted in accordance with local, regional, and national regulations.

- Waste Collection:
 - Solid Waste: Collect waste **4-Ethyl-3-nitrobenzoic acid** in a designated, properly labeled, and sealed container for hazardous waste.
 - Contaminated Materials: Any disposable items such as gloves, absorbent pads, and weighing paper that are contaminated with the chemical should be placed in a designated solid waste container.[\[4\]](#)

- Container Labeling: All waste containers must be clearly labeled with the full chemical name, "**4-Ethyl-3-nitrobenzoic acid**," and appropriate hazard warnings (e.g., "Toxic," "Irritant").^[4]
- Professional Disposal:
 - Do not empty into drains.^[2]
 - Arrange for the disposal of surplus and non-recyclable materials through a licensed disposal company.^[8] The preferred method is often incineration in a chemical incinerator equipped with an afterburner and scrubber.^[9]
 - Maintain a record of the waste generated, including the chemical name, quantity, and date of disposal.^[9]

Workflow for Handling 4-Ethyl-3-nitrobenzoic Acid



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